

An In-depth Technical Guide to γ -D-Glutamyl-meso-Diaminopimelic Acid (γ -DGG)

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Compound of Interest

Compound Name: *gamma-DGG*

Cat. No.: *B1674604*

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Abstract

γ -D-Glutamyl-meso-diaminopimelic acid (γ -DGG), also known as iE-DAP, is a crucial component of the peptidoglycan cell wall of most Gram-negative and certain Gram-positive bacteria. As a distinct pathogen-associated molecular pattern (PAMP), it is a potent activator of the innate immune system. This technical guide provides a comprehensive overview of the structure, chemical properties, and biological activity of γ -DGG, with a particular focus on its role as a specific ligand for the intracellular pattern recognition receptor, Nucleotide-binding Oligomerization Domain-containing protein 1 (NOD1). Detailed experimental protocols for its synthesis and biological activity assessment are provided, alongside structured data and visualizations to facilitate understanding and application in research and drug development.

Chemical Structure and Properties

γ -DGG is a dipeptide composed of a D-glutamic acid residue linked via its gamma-carboxyl group to the L-center of a meso-diaminopimelic acid (meso-DAP) residue.

Structure

The chemical structure of γ -D-Glutamyl-meso-diaminopimelic acid is as follows:

Chemical Formula: $C_{12}H_{21}N_3O_7$ [\[1\]](#)

IUPAC Name: (2R,6S)-2-amino-6-[[[(4R)-4-amino-4-carboxybutanoyl]amino]heptanedioic acid

Physicochemical Properties

A summary of the key physicochemical properties of γ -DGG is presented in the table below. It is important to note that experimental data for some properties are not readily available in the literature; therefore, predicted values are provided where necessary.

Property	Value	Source
Molecular Weight	319.31 g/mol	[1]
pKa (Predicted)	Carboxyl Groups: 2.13, 3.70, Amino Groups: 8.41, 9.56	[2] (Note: Predicted for a related compound)
Water Solubility	High (predicted based on polar functional groups)	-
Appearance	White to off-white powder	[3] (For meso-diaminopimelic acid)

Biological Activity: NOD1 Signaling Pathway

γ -DGG is a specific agonist of the intracellular pattern recognition receptor NOD1. The binding of γ -DGG to the leucine-rich repeat (LRR) domain of NOD1 induces a conformational change, leading to the activation of downstream signaling cascades that culminate in a pro-inflammatory response.

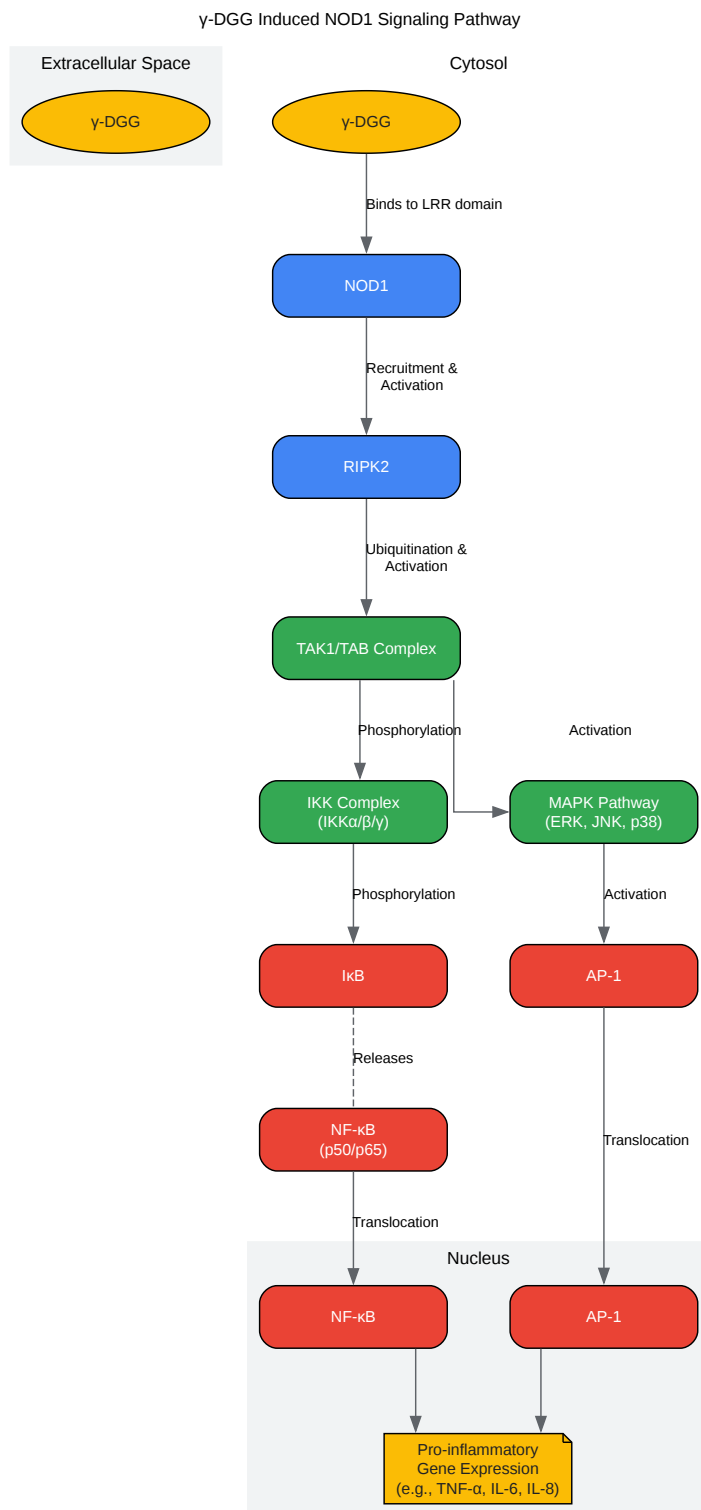
NOD1 Binding Affinity

The direct binding affinity of γ -DGG to NOD1 has been reported to be in the low micromolar range. For the related ligand, L-Ala- γ -D-Glu-meso-diaminopimelic acid (tri-DAP), the binding affinity for NOD1 is approximately 35 μ M.

Ligand	Receptor	Binding Affinity (Kd)
tri-DAP	NOD1	~35 μ M

Signaling Cascade

The activation of NOD1 by γ -DGG initiates a well-defined signaling pathway, leading to the activation of transcription factors such as NF- κ B and AP-1, and the subsequent expression of pro-inflammatory cytokines and chemokines.



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Caption: γ-DGG mediated NOD1 signaling cascade.

Experimental Protocols

Chemical Synthesis of γ -D-Glutamyl-meso-diaminopimelic Acid

This protocol outlines a general synthetic route for γ -DGG, based on established methods. It involves the protection of functional groups, peptide coupling, and subsequent deprotection.

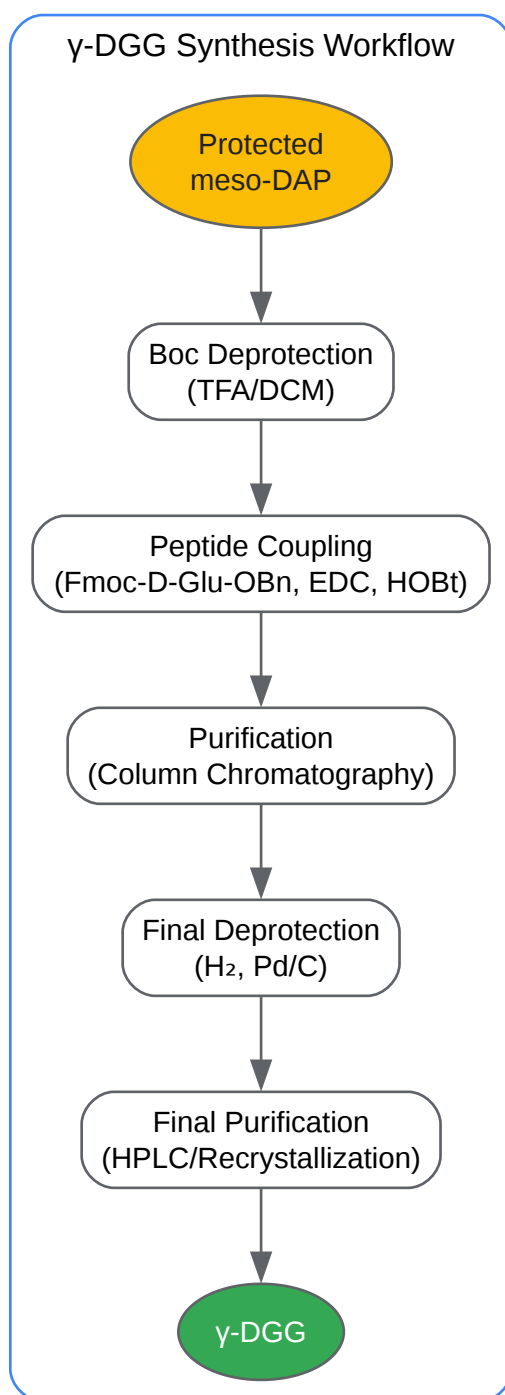
Materials:

- Fmoc-D-Glu-OBn
- Protected meso-diaminopimelic acid (e.g., dibenzyl ester, with one amino group Boc-protected)
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- 1-Hydroxybenzotriazole (HOBt)
- Triethylamine (TEA)
- Dichloromethane (DCM)
- Dimethylformamide (DMF)
- Trifluoroacetic acid (TFA)
- Palladium on carbon (Pd/C)
- Hydrogen gas (H₂)
- Silica gel for column chromatography

Procedure:

- Deprotection of meso-DAP: The Boc-protecting group on the meso-diaminopimelic acid derivative is removed using TFA in DCM. The solvent is then removed under reduced pressure.

- **Peptide Coupling:** The deprotected meso-DAP is dissolved in DMF, and Fmoc-D-Glu-OBn, EDC, HOBT, and TEA are added. The reaction mixture is stirred at room temperature until completion (monitored by TLC).
- **Work-up and Purification:** The reaction mixture is diluted with ethyl acetate and washed sequentially with dilute HCl, saturated NaHCO₃ solution, and brine. The organic layer is dried over anhydrous sodium sulfate and concentrated. The crude product is purified by silica gel column chromatography.
- **Final Deprotection:** The purified, fully protected dipeptide is dissolved in methanol, and Pd/C is added. The mixture is stirred under a hydrogen atmosphere to remove the benzyl and Fmoc protecting groups.
- **Purification:** The catalyst is removed by filtration, and the solvent is evaporated to yield γ-DGG. Further purification can be achieved by recrystallization or preparative HPLC.



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Caption: Workflow for the chemical synthesis of γ-DGG.

NOD1 Activation Assay using HEK293 Reporter Cells

This protocol describes a cell-based assay to measure the activation of NOD1 by γ -DGG using HEK293 cells stably expressing human NOD1 and an NF- κ B-inducible reporter gene (e.g., secreted embryonic alkaline phosphatase - SEAP, or luciferase).

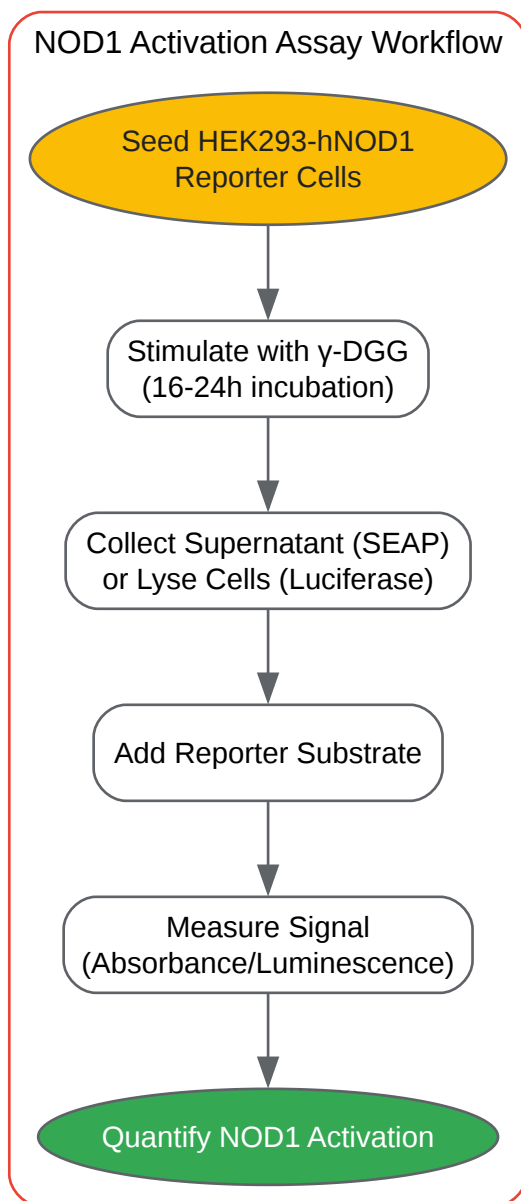
Materials:

- HEK-Blue™ hNOD1 cells (or equivalent HEK293 cells co-transfected with hNOD1 and an NF- κ B reporter plasmid)
- DMEM with 10% FBS and antibiotics
- γ -DGG stock solution (in sterile water or PBS)
- 96-well cell culture plates
- QUANTI-Blue™ Solution (or appropriate luciferase substrate)
- Spectrophotometer or luminometer

Procedure:

- Cell Seeding: Seed HEK-Blue™ hNOD1 cells in a 96-well plate at a density of $\sim 5 \times 10^4$ cells per well and incubate overnight.
- Stimulation: Prepare serial dilutions of γ -DGG in cell culture medium. Remove the old medium from the cells and add the γ -DGG dilutions. Include a negative control (medium only) and a positive control (e.g., a known NOD1 agonist).
- Incubation: Incubate the plate for 16-24 hours at 37°C in a CO₂ incubator.
- Detection:
 - For SEAP reporter: Transfer a small aliquot of the cell culture supernatant to a new 96-well plate. Add QUANTI-Blue™ Solution and incubate at 37°C for 1-3 hours. Measure absorbance at 620-655 nm.
 - For luciferase reporter: Lyse the cells and add the luciferase substrate according to the manufacturer's instructions. Measure luminescence.

- Data Analysis: The increase in absorbance or luminescence is proportional to the activation of NF- κ B, and thus to the NOD1-stimulatory activity of γ -DGG.



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Caption: Workflow for the NOD1 activation reporter assay.

Conclusion

γ -D-Glutamyl-meso-diaminopimelic acid is a key bacterial-derived molecule that plays a critical role in the activation of the innate immune system through its specific interaction with the NOD1 receptor. This guide provides essential technical information on its structure, properties, and biological function, along with detailed experimental protocols to facilitate its study and application. A thorough understanding of γ -DGG and its signaling pathways is vital for researchers and professionals in the fields of immunology, infectious diseases, and the development of novel immunomodulatory therapeutics.

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References

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